

2-Methoxyfuran: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyfuran

Cat. No.: B1219529

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **2-Methoxyfuran**. The information is intended for use by professionals in research and development environments. All procedures should be conducted in accordance with institutional and regulatory safety standards.

Chemical Identification and Physical Properties

Identifier	Value	Source
Chemical Name	2-Methoxyfuran	N/A
Synonyms	2-Furyl methyl ether	[1][2]
CAS Number	25414-22-6	[1][3][4]
Molecular Formula	C ₅ H ₆ O ₂	[3][4]
Molecular Weight	98.10 g/mol	[3][4]
Appearance	Liquid	[4]
Density	1.065 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.447	[4]
Storage Temperature	2-8°C	[4]

Hazard Identification and Classification

2-Methoxyfuran is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor	[1] [5]
Acute Oral Toxicity	Category 3	H301: Toxic if swallowed	[1] [3]
Acute Dermal Toxicity	Category 3	H311: Toxic in contact with skin	[1] [3]
Acute Inhalation Toxicity	Category 3	H331: Toxic if inhaled	[1] [3]

Signal Word: Danger[\[1\]](#)[\[3\]](#)

Hazard Pictograms:

- GHS02: Flame
- GHS06: Skull and Crossbones

Toxicological Data

Comprehensive toxicological data for **2-Methoxyfuran** is limited. The toxicological properties have not been fully investigated.[\[6\]](#) The available information is for acute toxicity classifications. For the related compound, 2-Methylfuran, the following acute toxicity values have been reported:

Toxicity Test	Value	Species	Source
LD50 (Oral)	167 mg/kg	Rat	[7]
LC50 (Inhalation)	1.68 mg/L / 4h	Rat	[7]

Note: This data is for 2-Methylfuran and should be used as an indicator of potential toxicity for **2-Methoxyfuran**, not as a direct substitute.

Fire and Explosion Hazards

2-Methoxyfuran is a highly flammable liquid and vapor.[1][5] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1] Containers may explode when heated.[1]

Parameter	Value	Source
Flash Point	10 °C (50 °F) - closed cup	[4]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, carbon dioxide (CO2).[2]	
Unsuitable Extinguishing Media	Do not use a heavy water stream.	[8]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2).[1][3]	

Handling and Storage

Handling:

- Do not breathe mist, vapors, or spray.[1][2]
- Do not get in eyes, on skin, or on clothing.[1][2]
- Handle product only in a closed system or provide appropriate exhaust ventilation.[1][2][3]

- Keep away from heat, sparks, open flames, and hot surfaces. - No smoking.[1][2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2][8]
- Use only non-sparking tools.[1][2][8]
- Ground and bond container and receiving equipment to prevent static electricity discharge.
[1][2][3][8]
- Wear appropriate personal protective equipment.[8]

Storage:

- Store in a well-ventilated place. Keep container tightly closed.[1][2][3][8]
- Keep in a dry place.[3]
- Store locked up.[1]
- Recommended storage is in a refrigerator/flammables area.[1][3]
- Keep away from strong oxidizing agents.[1][3]

Exposure Controls and Personal Protection

Occupational Exposure Limits:

- No occupational exposure limits have been established for **2-Methoxyfuran**.[\[9\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[9\]](#)
- Respiratory Protection: When engineering controls are not sufficient, use a respirator with an appropriate filter for low boiling organic solvents.[\[9\]](#)

First Aid Measures

Immediate medical attention is required for all routes of exposure.[\[1\]](#)[\[3\]](#)

Exposure Route	First Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.	[1] [3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.	[1] [3]
Ingestion	Immediately call a POISON CENTER or doctor/physician. Clean mouth with water. Do NOT induce vomiting.	[1] [3] [8]
Inhalation	Remove to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.	[1] [3] [8]

Spill and Leak Procedures

- Evacuate personnel from the area.[\[10\]](#)
- Remove all sources of ignition.[\[10\]](#)
- Ventilate the area.[\[8\]](#)
- Use personal protective equipment, including a self-contained breathing apparatus.[\[1\]](#)[\[10\]](#)
- Prevent further leakage or spillage if safe to do so.

- Absorb with inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal.[\[10\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Do not let the chemical enter the environment.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for determining the safety profile of **2-Methoxyfuran** are not publicly available. However, the following are summaries of standard methodologies that would be used.

Acute Oral Toxicity (Based on OECD Guideline 423):

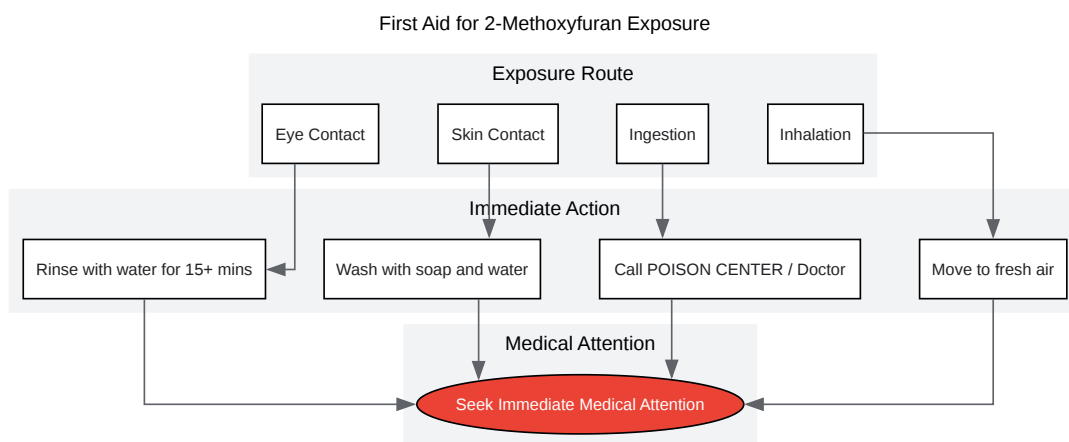
- Principle: A stepwise procedure with a limited number of animals per step. The outcome of each step determines the dose for the next.
- Animals: Typically, three female rats are used for each step. They are fasted before dosing.
- Dosing: The substance is administered in a single oral dose. Dosing is initiated at a level expected to be toxic.
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weight is recorded weekly.
- Endpoint: The procedure allows for the classification of the substance into one of five toxicity categories based on the observed mortality.

Flash Point Determination (Closed-Cup Method, e.g., Pensky-Martens ASTM D93):

- Apparatus: A brass test cup with a tightly fitting lid equipped with a stirring device, a port for an ignition source, and a thermometer.
- Procedure: The sample is placed in the test cup and heated at a slow, constant rate with continuous stirring.

- Ignition Test: At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
- Flash Point: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

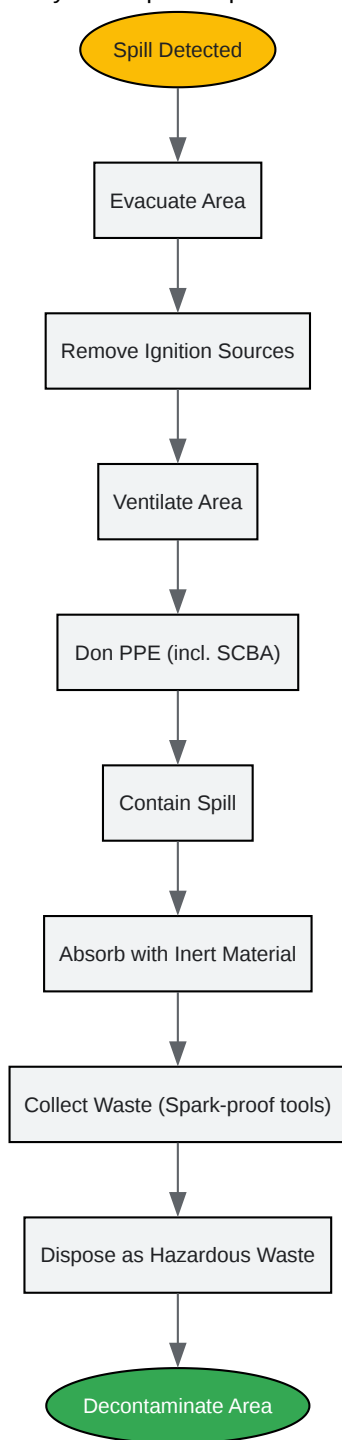
Visualizations



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Caption: First aid procedures for **2-Methoxyfuran** exposure.

2-Methoxyfuran Spill Response Workflow



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Caption: Workflow for responding to a **2-Methoxyfuran** spill.

Signaling Pathways

Information regarding the specific signaling pathways involved in the toxicology of **2-Methoxyfuran** is not available in public literature. Toxic effects are generally attributed to its reactivity and metabolic products, but a detailed molecular mechanism has not been elucidated.

Disclaimer

This guide is intended for informational purposes only and is not a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet (SDS) from the manufacturer and follow all applicable local, state, and federal regulations.

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- To cite this document: BenchChem. [2-Methoxyfuran: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1219529#2-methoxyfuran-safety-and-handling-precautions>]

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